

Using 1-Methanesulfonylpropan-2-amine in peptide coupling

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Compound of Interest

Compound Name: 1-Methanesulfonylpropan-2-amine

CAS No.: 35031-98-2

Cat. No.: B3131232

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Application Note: Peptide Coupling Strategies for **1-Methanesulfonylpropan-2-amine**

Executive Summary

1-Methanesulfonylpropan-2-amine (CAS: 1023081-32-8, or related salts) is a valuable chiral building block in drug discovery, often serving as a C-terminal capping group or a bioisostere for amides.^[1] Its structure features an

-branched primary amine and a

-methylsulfone. This combination presents a unique synthetic challenge: the

-branching (isopropyl-like) creates steric hindrance, while the

-sulfone moiety exerts an electron-withdrawing inductive effect (-I), potentially reducing the nucleophilicity of the amino group compared to simple alkyl amines.

This guide provides optimized protocols to overcome these electronic and steric barriers, ensuring high-yield coupling with minimal epimerization of the amino acid partner.

Molecule Profile & Reactivity Analysis

Property	Specification	Synthetic Implication
Structure		-branching retards nucleophilic attack; -sulfone increases polarity.
Class	Primary Amine (-branched, -sulfonyl)	Moderately hindered; reduced basicity.
pKa (est.)	~8.5 – 9.0 (Conjugate Acid)	Lower than typical amines (~10.5) due to sulfone -I effect. Easier to free-base, but less nucleophilic.
Solubility	High in Water, MeOH, DMSO; Mod. in DCM	Polar sulfone group requires polar organic solvents (DCM/DMF) for coupling.

Critical Mechanistic Insight: The reduced basicity of **1-methanesulfonylpropan-2-amine** means it is less protonated at physiological pH but also a "softer," more sluggish nucleophile. Standard carbodiimide couplings (EDC/DIC) may be too slow, leading to side reactions (e.g., -acylurea formation). Phosphonium (PyBOP) or Uronium (HATU) reagents are preferred for discovery, while T3P (Propylphosphonic anhydride) is superior for preventing epimerization during these kinetically slower couplings.

Experimental Protocols

Protocol A: High-Efficiency Coupling (Discovery Scale)

Objective: Maximize yield for small-scale synthesis (10 mg – 500 mg) using HATU. Mechanism: HATU generates a highly reactive At-ester (7-azabenzotriazole ester), accelerating the reaction with the hindered amine.

Reagents:

- Carboxylic Acid Partner (1.0 equiv)
- **1-Methanesulfonylpropan-2-amine** HCl (1.1 – 1.2 equiv)
- HATU (1.1 equiv)
- DIPEA (Diisopropylethylamine) (3.0 – 4.0 equiv)
- Solvent: DMF (anhydrous)

Step-by-Step Procedure:

- Activation: Dissolve the Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in anhydrous DMF (0.1 M concentration).
- Base Addition 1: Add DIPEA (1.0 equiv) to the acid/HATU mixture. Stir for 2–5 minutes at Room Temperature (RT) to form the activated ester. Note: The solution typically turns yellow.
- Amine Preparation: In a separate vial, dissolve **1-Methanesulfonylpropan-2-amine** HCl (1.2 equiv) in minimal DMF. Add DIPEA (2.0 equiv) to neutralize the salt.
- Coupling: Add the amine solution to the activated acid mixture dropwise.
- Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS.
 - Checkpoint: If reaction is <50% complete after 2h, add 0.5 equiv more HATU and DIPEA.
- Workup: Dilute with EtOAc. Wash with 5% LiCl (aq) x3 (to remove DMF), then sat.

, then Brine. Dry over

.^[2]

Protocol B: Low-Epimerization Coupling (Process/Scale-Up)

Objective: Coupling with chiral, epimerization-prone amino acids (e.g., Phenylglycine, Cysteine) or scaling up (>1 g).^[1] Reagent: T3P (Propylphosphonic anhydride) (50% in EtOAc/DMF).

Step-by-Step Procedure:

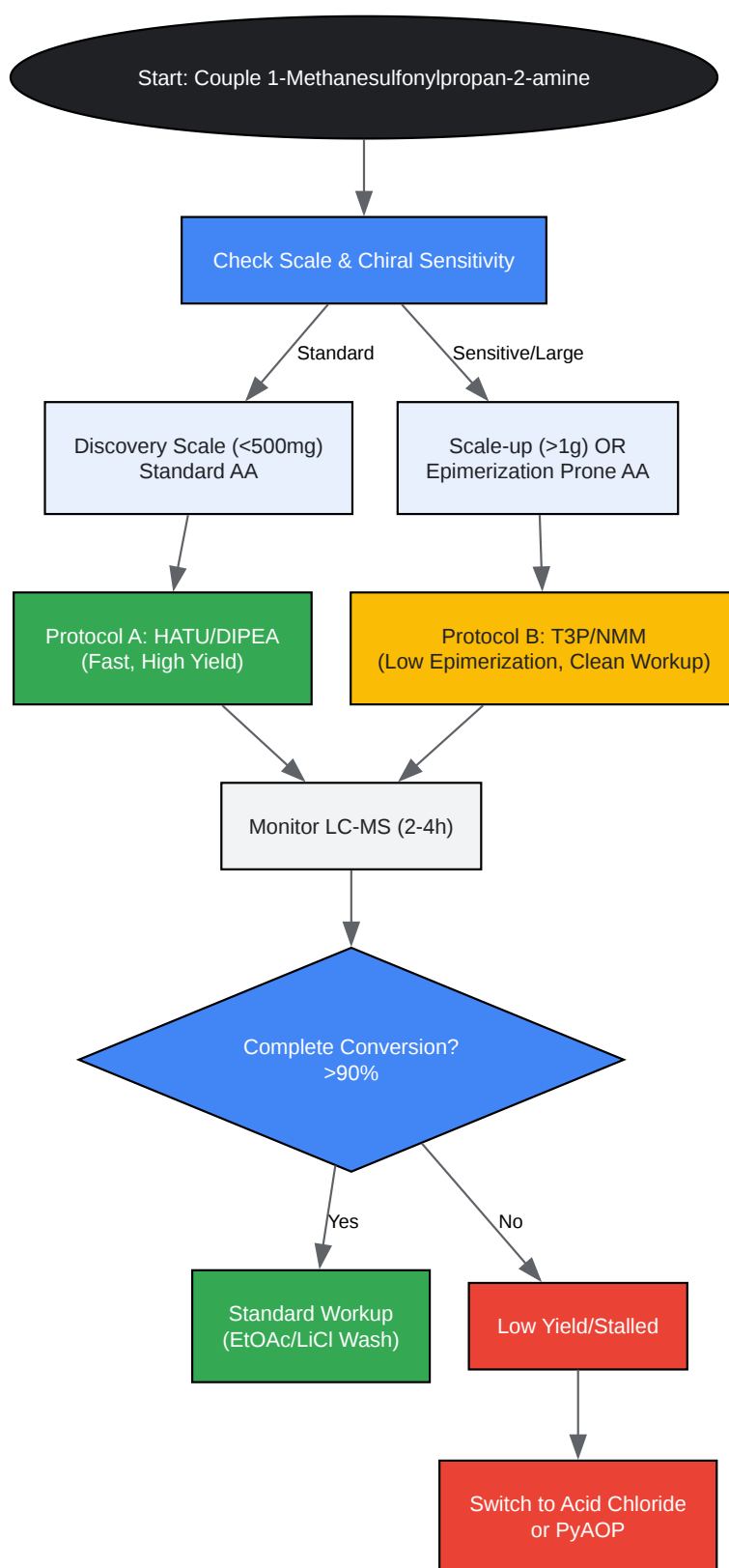
- Dissolution: Dissolve Carboxylic Acid (1.0 equiv) and **1-Methanesulfonylpropan-2-amine** HCl (1.1 equiv) in EtOAc or DCM (0.2 M).
- Base Addition: Add DIPEA or NMM (N-methylmorpholine) (3.5 equiv). Cool to 0°C.^[2]
- Reagent Addition: Add T3P solution (1.5 equiv) dropwise over 5 minutes.
- Reaction: Allow to warm to RT and stir for 12–24 hours.
 - Why T3P? T3P does not generate a free nucleophilic additive (like HOBt) that can attack the activated acid, and its cyclic transition state minimizes oxazolone formation (the main pathway for racemization).
- Workup: T3P byproducts are water-soluble. Wash organic layer with water, 0.5 M HCl (if product stable), and brine.

Troubleshooting & Optimization

Issue	Root Cause	Solution
Low Conversion	Steric hindrance of isopropyl group + low nucleophilicity.	Switch to Acid Chloride method (generate in situ with Ghosez's reagent) or use PyAOP (more reactive than HATU).
Epimerization	Slow coupling allows oxazolone formation on the AA.	Use T3P (Protocol B) or add Oxyma Pure as an additive. Keep temperature at 0°C.
Poor Solubility	Sulfone polarity causes precipitation in DCM.	Use DMF/DCM (1:1) or NMP.
Product Loss in Aqueous	Sulfone makes the amide amphiphilic.	Avoid excessive water washes. Use DCM/iPrOH (3:1) for extraction or saturate aqueous phase with NaCl (salting out).

Workflow Visualization

The following diagram illustrates the decision logic for selecting the correct coupling strategy based on the specific constraints of the reaction.



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Caption: Decision tree for selecting coupling reagents based on scale and chirality constraints.

References

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